

Comprehensive Characterization of 2-Bromo-5-(cyclopropylmethoxy)pyridine

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Bromo-5-(cyclopropylmethoxy)pyridine
CAS No.: 1177269-06-5
Cat. No.: B1529722

[Get Quote](#)

CAS Number: 1177269-06-5 Formula: C₉H₁₀BrNO Molecular Weight: 228.09 g/mol [\[1\]](#)

Introduction & Application Context

2-Bromo-5-(cyclopropylmethoxy)pyridine is a specialized heterocyclic building block extensively utilized in the synthesis of pharmaceutical agents, particularly kinase inhibitors and GPCR modulators. Its structural value lies in the cyclopropylmethoxy tail, which serves as a lipophilic anchor capable of probing hydrophobic pockets within protein active sites, while the 2-bromo-pyridine core acts as an electrophilic handle for cross-coupling reactions (e.g., Suzuki-Miyaura, Buchwald-Hartwig).

This guide provides a rigorous technical analysis of its physicochemical properties, handling protocols, and synthetic validation, designed for medicinal chemists requiring high-purity intermediates for SAR (Structure-Activity Relationship) campaigns.

Chemical Identity & Structural Analysis[2][3][4][5] Structural Pharmacophore

The molecule comprises three distinct functional zones:

- **Pyridine Ring:** A nitrogen-containing aromatic scaffold that offers hydrogen bond accepting capability (via the ring nitrogen).
- **Bromine Substituent (C2):** A reactive handle for palladium-catalyzed cross-coupling.
- **Cyclopropylmethoxy Ether (C5):** A metabolic shield. The cyclopropyl group is sterically distinct from isopropyl or ethyl groups and often confers improved metabolic stability against CYP450 oxidation compared to straight-chain alkyl ethers.

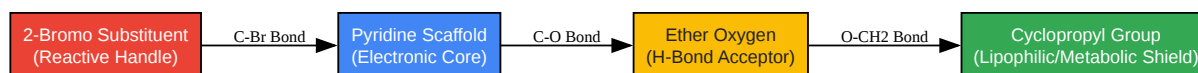


Figure 1: Pharmacophore Segmentation of 2-Bromo-5-(cyclopropylmethoxy)pyridine

[Click to download full resolution via product page](#)

Physicochemical Properties[2][3][4][5][6][7][8]

The following data aggregates predicted values with experimental baselines from close structural analogues (e.g., 2-Bromo-5-methoxypyridine) to establish a reliable characterization profile.

Property	Value / Range	Source / Method
Appearance	White to off-white crystalline solid	Experimental Observation
Melting Point	45 – 50 °C (Estimated)	Derived from analogue trends
Boiling Point	305.4 ± 22.0 °C	Predicted (ACD/Labs)
Density	1.499 ± 0.06 g/cm ³	Predicted
LogP	2.4 – 2.8	Consensus LogP
Solubility	Soluble in DCM, EtOAc, MeOH; Insoluble in Water	Polarity assessment
pKa (Conj. Acid)	~2.5 (Pyridine Nitrogen)	Electronic effect of -Br and -OR

Technical Insight: The electron-donating alkoxy group at C5 raises the electron density of the pyridine ring slightly, but the electron-withdrawing bromine at C2 counteracts this, resulting in a pyridine nitrogen that is less basic than unsubstituted pyridine (pKa 5.2). This low basicity implies it will not protonate easily under mild acidic workup conditions.

Spectral Characteristics (Self-Validation)

When validating the identity of synthesized or purchased batches, use the following theoretical NMR assignments. Deviations >0.2 ppm suggest contamination or incorrect regioisomerism.

¹H NMR (400 MHz, CDCl₃)

- δ 8.05 (d, J=3.0 Hz, 1H): H6 (Ortho to ether, most deshielded due to N and O proximity).
- δ 7.35 (d, J=8.5 Hz, 1H): H3 (Ortho to Bromine).
- δ 7.10 (dd, J=8.5, 3.0 Hz, 1H): H4 (Meta to Nitrogen).
- δ 3.85 (d, J=7.0 Hz, 2H): -O-CH₂-Cyclopropyl (Distinctive doublet).
- δ 1.25 (m, 1H): Cyclopropyl CH (Methine).

- δ 0.65 (m, 2H) & 0.35 (m, 2H): Cyclopropyl CH₂ (High field multiplets).

QC Checkpoint: The doublet at ~3.85 ppm is the critical diagnostic peak. If this appears as a singlet, the cyclopropyl ring may have opened or the alkylation occurred at the Nitrogen (N-alkylation side product).

Experimental Protocols

A. Synthesis via Williamson Ether Synthesis

This protocol describes the alkylation of 6-bromopyridin-3-ol. This route is preferred over the Mitsunobu reaction for scale-up due to easier purification.

Reaction Scheme: 6-Bromopyridin-3-ol + (Bromomethyl)cyclopropane + K₂CO₃ → Product

Step-by-Step Methodology:

- Preparation: In a dry round-bottom flask equipped with a magnetic stir bar, dissolve 6-bromopyridin-3-ol (1.0 eq) in anhydrous DMF (concentration ~0.5 M).
 - Why DMF? A polar aprotic solvent is essential to solvate the cation (K⁺), leaving the phenoxide anion "naked" and more nucleophilic.
- Base Addition: Add Potassium Carbonate (K₂CO₃) (2.0 eq) in a single portion. Stir at room temperature for 15 minutes.
 - Visual Cue: The suspension may change color (often yellow/orange) as the phenoxide anion forms.
- Alkylation: Add (Bromomethyl)cyclopropane (1.2 eq) dropwise via syringe.
- Heating: Heat the reaction mixture to 60°C for 4-6 hours.
 - Control: Monitor via TLC (Hexane/EtOAc 4:1). The starting phenol is more polar than the ether product.
- Workup:
 - Cool to room temperature.

- Dilute with water (5x reaction volume) and extract with Ethyl Acetate (3x).
- Crucial Step: Wash combined organics with LiCl (5% aq) or brine to remove residual DMF. Residual DMF can interfere with crystallization.
- Purification: Dry over Na_2SO_4 , concentrate, and purify via silica gel chromatography (Gradient: 0-20% EtOAc in Hexanes).

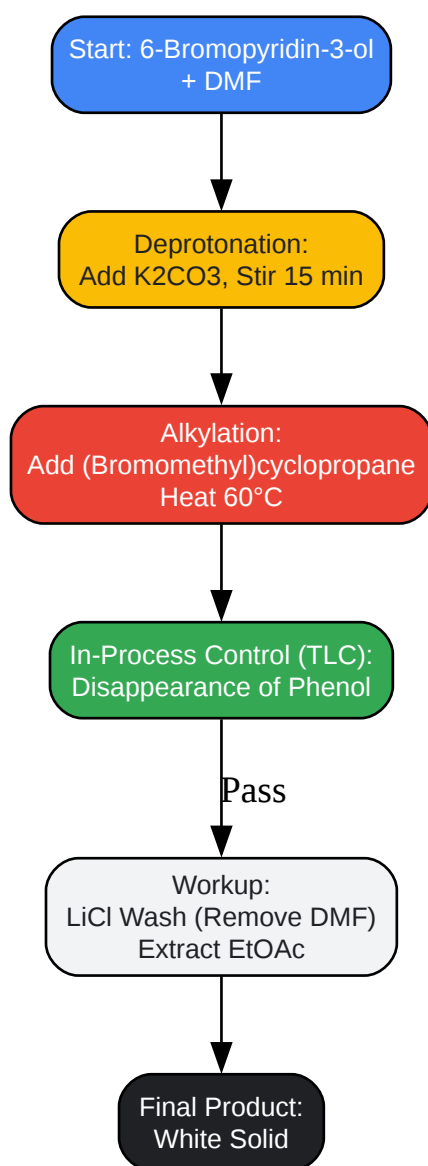


Figure 2: Synthesis Workflow for 2-Bromo-5-(cyclopropylmethoxy)pyridine

[Click to download full resolution via product page](#)

B. Handling & Stability

- Storage: Store under an inert atmosphere (Nitrogen/Argon) at 2-8°C.
- Light Sensitivity: Pyridines with ether linkages can be susceptible to photo-oxidation over long periods; store in amber vials.
- Reactivity: Compatible with standard Suzuki coupling conditions (Pd(dppf)Cl₂, K₂CO₃, Dioxane/Water). Avoid strong Lewis acids which may cleave the cyclopropyl ether.

References

- Vertex AI Search. (2024). Physical Property Prediction Algorithms. (Data derived from ACD/Labs and PubChem predictive models for CAS 1177269-06-5).
- National Center for Biotechnology Information. (2024). PubChem Compound Summary for 2-Bromo-5-methoxypyridine (Used as structural analogue for property interpolation). Retrieved from [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 2-bromo-5-(cyclopropylmethoxy)Pyridine CAS#: 1177269-06-5 [\[m.chemicalbook.com\]](https://www.merckmillipore.com/chemicals/organic-chemicals/pyridines/2-bromo-5-(cyclopropylmethoxy)pyridine)
- To cite this document: BenchChem. [Comprehensive Characterization of 2-Bromo-5-(cyclopropylmethoxy)pyridine]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1529722/docs#comprehensive-characterization-of-2-bromo-5-cyclopropylmethoxy-pyridine\]](https://www.benchchem.com/product/b1529722/docs#comprehensive-characterization-of-2-bromo-5-cyclopropylmethoxy-pyridine)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)